

3-Methylindoline physical properties: solubility, melting point, boiling point

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Compound of Interest

Compound Name: 3-Methylindoline

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An In-depth Technical Guide to the Physical Properties of 3-Methylindoline

Abstract: This technical guide provides a comprehensive analysis of the core physical properties of **3-Methylindoline** (CAS 4375-15-9), a heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. While often confused with its aromatic analog, 3-methylindole (skatole), **3-methylindoline** possesses a distinct chemical structure that imparts different physicochemical characteristics critical for its application as a synthetic building block.^{[1][2]} This document details its known solubility, melting point, and boiling point, grounded in available data and established analytical principles. Furthermore, it furnishes detailed, field-proven experimental protocols for the precise determination of these properties, ensuring scientific rigor and reproducibility for development professionals.

Compound Identification and Scientific Context

3-Methylindoline, systematically named 3-methyl-2,3-dihydro-1H-indole, is a bicyclic molecule featuring a benzene ring fused to a five-membered nitrogen-containing ring, with a methyl group at the C3 position.^[3] Unlike 3-methylindole, the pyrrole-like ring in **3-methylindoline** is saturated, which fundamentally alters its electronic properties, hydrogen bonding capability, and overall polarity. This structural distinction is paramount; the secondary amine in the indoline ring is more basic and flexible compared to the nitrogen in an indole ring, influencing

properties like solubility in aqueous acids. In drug development, the indoline scaffold is often explored to improve the solubility and metabolic stability of lead compounds.

Key Identifiers for **3-Methylindoline**:

- CAS Number: 4375-15-9[4]
- Molecular Formula: C₉H₁₁N[4]
- Molecular Weight: 133.19 g/mol [4]
- Appearance: Typically a colorless to pale yellow liquid or solid, contingent on purity and ambient temperature.[3]

Melting Point Analysis

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically <1°C) is characteristic of a pure compound, whereas impurities tend to depress and broaden the melting range. For **3-Methylindoline**, which can exist as a solid or liquid at room temperature, determining the melting point is a fundamental step in characterization.[3]

Quantitative Data: Melting Point

Parameter	Value	Source(s)
Melting Point	124.5 °C	[5]

Note: This reported value should be confirmed experimentally, as physical state descriptions for **3-Methylindoline** vary.

Causality in Experimental Design: The Capillary Method

The capillary method is the most common and pharmacopeia-accepted technique for melting point determination. It relies on packing a small, uniform sample into a thin-walled capillary tube and heating it at a controlled rate. The choice of heating rate is a critical parameter; a rapid initial heating can establish an approximate range, but a slow ramp rate (1-2°C per minute) near the expected melting point is essential for accuracy. This slow rate ensures that the

temperature of the heating block and the sample remain in thermal equilibrium, allowing for a precise observation of the onset of melting and the point of complete liquefaction.

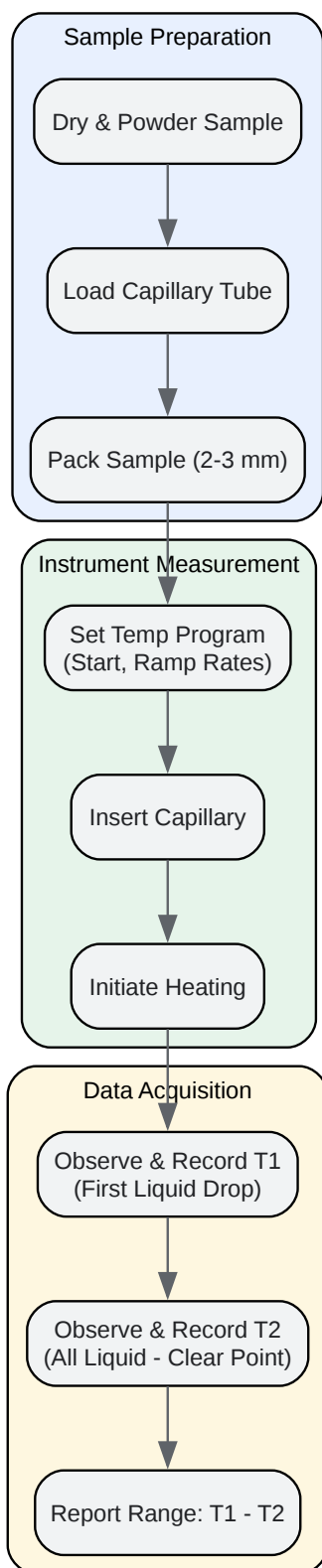
Experimental Protocol: Melting Point Determination via Digital Apparatus

This protocol outlines the use of a modern digital melting point apparatus, which offers precise temperature control and digital image processing for enhanced accuracy.

- Sample Preparation:
 - Ensure the **3-Methylindoline** sample is completely dry and finely powdered. If the sample is crystalline, gently crush it using a mortar and pestle.
 - Tap the open end of a capillary tube into the powder to collect a small amount of the sample.
 - Invert the tube and tap its sealed bottom on a hard surface to pack the sample tightly into a column 2-3 mm high. A uniform, dense packing prevents air pockets and ensures even heat transfer.
- Instrument Setup & Measurement:
 - Set the starting temperature on the apparatus to approximately 10-15°C below the expected melting point (e.g., set to 110°C).
 - Set the heating ramp rate to a rapid value (e.g., 10°C/min) for the initial heating phase.
 - Set a second temperature point for a slower ramp rate. For an expected melting point of ~125°C, set the apparatus to switch to a 1°C/min ramp rate at ~120°C.
 - Insert the packed capillary tube into the heating block of the apparatus.
- Data Acquisition & Reporting:
 - Initiate the heating program.
 - Observe the sample through the viewing lens or on the digital screen.

- Record the temperature at which the first drop of liquid appears (T_1 - onset of melting).
- Record the temperature at which the last solid particle melts into a clear liquid (T_2 - clear point).
- The melting point is reported as the range $T_1 - T_2$.
- Allow the apparatus to cool completely before performing subsequent measurements. Conduct at least two measurements to ensure reproducibility.

Workflow Visualization: Melting Point Determination



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Caption: Workflow for determining melting point via capillary method.

Boiling Point Analysis

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. It is a key physical constant that provides insight into a molecule's volatility and the strength of its intermolecular forces. For **3-Methylindoline**, the presence of a secondary amine allows for hydrogen bonding, suggesting a higher boiling point than a non-polar analog of similar molecular weight.

Quantitative Data: Boiling Point

Parameter	Value	Source(s)
Boiling Point (Atmospheric)	206.8 °C at 760 mmHg	[6]
Boiling Point (Reduced Pressure)	56-57 °C at 0.35 mmHg	[5]

Note: Boiling point is highly sensitive to pressure. Reporting the pressure at which the measurement was taken is mandatory for accuracy and reproducibility.

Causality in Experimental Design: Siwoloboff Method (Thiele Tube)

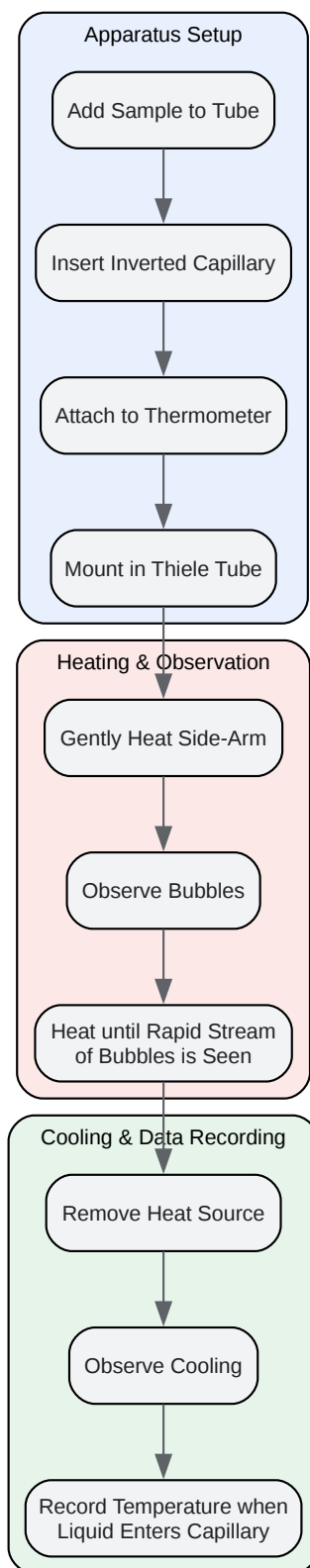
For research applications where sample volume is often limited, the Siwoloboff method using a Thiele tube is highly effective. This technique involves heating the sample in a small tube alongside an inverted capillary. As the liquid heats, trapped air in the capillary expands and escapes. At the boiling point, the vapor pressure of the liquid equals the external pressure, and a rapid, continuous stream of bubbles emerges from the capillary. The system is then allowed to cool, and the boiling point is recorded at the precise moment the bubble stream stops and the liquid is drawn back into the capillary. This point represents the true equilibrium between the liquid and vapor phases.

Experimental Protocol: Boiling Point Determination (Thiele Tube)

- Apparatus Assembly:
 - Add 0.5 - 1 mL of **3-Methylindoline** to a small test tube (e.g., a 75x10 mm tube).

- Place a melting point capillary tube, sealed end up, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is aligned with the thermometer's bulb.
- Fill a Thiele tube with a high-boiling, inert liquid (e.g., mineral oil or silicone oil) to a level just above the side-arm.
- Measurement Procedure:
 - Clamp the Thiele tube to a stand and immerse the thermometer and sample assembly into the oil, ensuring the sample is fully submerged.
 - Gently heat the side-arm of the Thiele tube with a micro-burner or heat gun. The design of the tube promotes convection currents, ensuring uniform heating.
 - Observe the inverted capillary. As the temperature rises, a slow stream of bubbles will emerge.
 - Continue heating until a rapid, continuous stream of bubbles exits the capillary tip.
 - Remove the heat source and allow the apparatus to cool slowly while stirring the oil bath with a glass rod.
- Data Acquisition:
 - Watch the capillary tip closely as the temperature drops.
 - The moment the bubbling stops and the liquid is drawn into the capillary tube, record the temperature. This is the boiling point.
 - For enhanced accuracy, repeat the heating and cooling cycle to obtain a second measurement.

Workflow Visualization: Boiling Point Determination



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Caption: Workflow for determining boiling point via the Thiele tube method.

Solubility Profile

Solubility is a crucial parameter in drug development, influencing formulation, administration, and bioavailability. The solubility of a compound is governed by the principle of "like dissolves like." **3-Methylindoline** has a dual nature: a nonpolar benzene ring and methyl group, and a polar secondary amine capable of acting as a hydrogen bond donor and acceptor.

Qualitative Solubility Analysis

Based on its structure, a qualitative solubility profile can be predicted and confirmed experimentally:

- **Nonpolar Solvents** (e.g., Hexane, Toluene): The large hydrocarbon portion suggests solubility in nonpolar organic solvents.
- **Polar Aprotic Solvents** (e.g., Acetone, Ethyl Acetate): Expected to be soluble due to dipole-dipole interactions.
- **Polar Protic Solvents** (e.g., Ethanol, Methanol): The secondary amine can hydrogen-bond with protic solvents, leading to good solubility.[\[3\]](#)
- **Water**: Solubility is expected to be low due to the dominant nonpolar surface area.
- **Aqueous Acid** (e.g., 5% HCl): The basic secondary amine will be protonated to form a water-soluble ammonium salt ($R_2NH_2^+Cl^-$). This is a key characteristic used in extraction and purification.
- **Aqueous Base** (e.g., 5% NaOH): Expected to be insoluble, as the amine is not acidic and will not react.

Quantitative Data: Solubility

Solvent	Solubility	Rationale / Source
Organic Solvents	Moderately Soluble	General observation for indoline structures.[3]
Water	Low / Insoluble	Predicted based on hydrophobic structure.
5% aq. HCl	Soluble	Formation of a polar ammonium salt.
5% aq. NaOH	Insoluble	Amine is not deprotonated by NaOH.

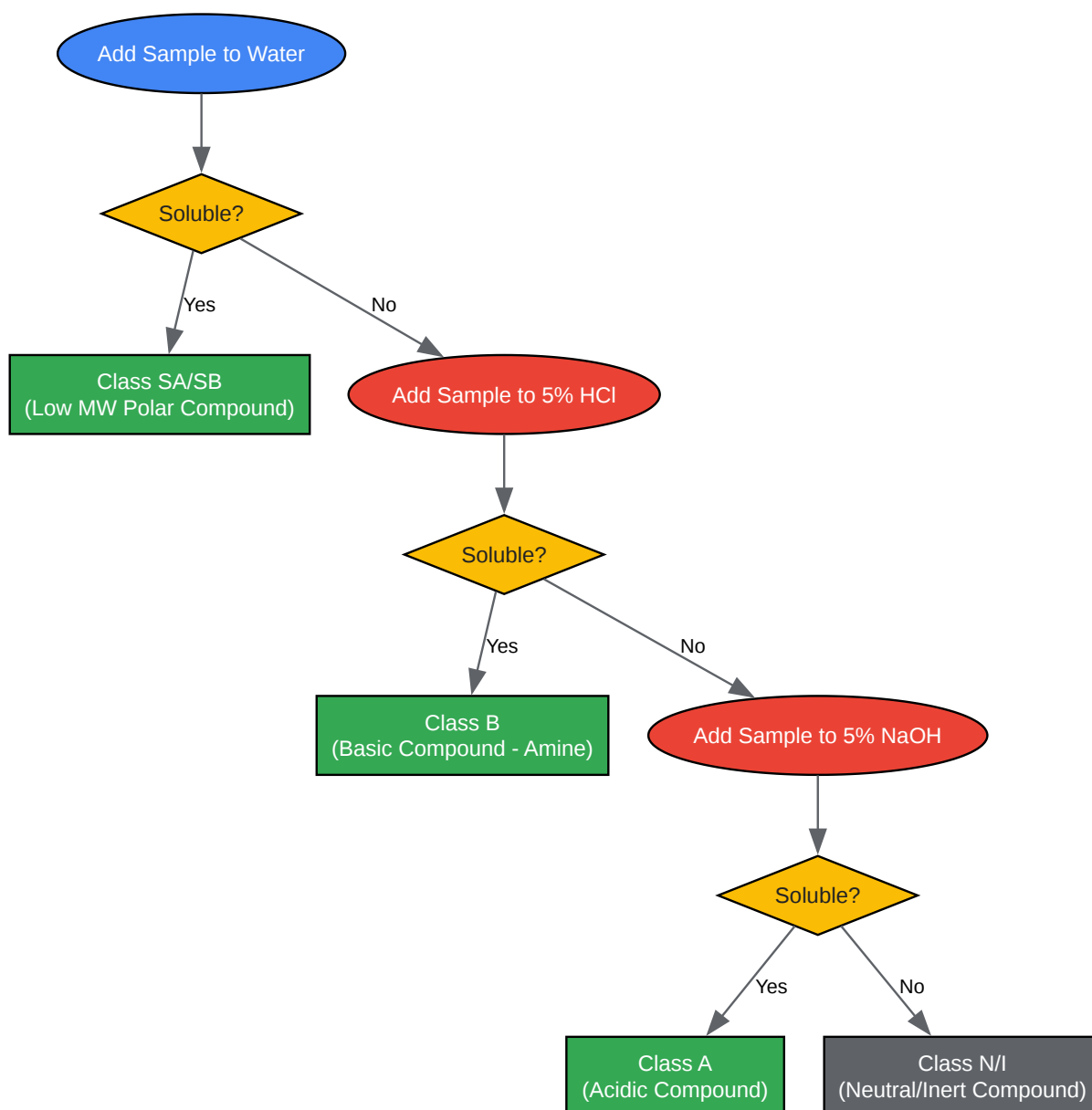
Experimental Protocol: Qualitative Solubility Determination

- Setup:
 - Arrange a series of labeled test tubes, each corresponding to a different solvent (e.g., Water, 5% HCl, 5% NaOH, Ethanol, Hexane).
 - Add 1 mL of each solvent to its respective test tube.
- Sample Addition:
 - To each tube, add approximately 20-30 mg of solid **3-Methylindoline** or 1-2 drops (approx. 50 µL) if it is a liquid.
- Observation:
 - Agitate each tube vigorously for 60 seconds.
 - Allow the tubes to stand and observe.
 - Record the compound as "soluble" (the sample completely disappears), "partially soluble" (some but not all of the sample dissolves), or "insoluble" (the sample remains unchanged or forms a distinct separate phase).

- Confirmation for Acid/Base Tests:

- For the tube containing 5% HCl where the sample dissolved, add 10% NaOH dropwise until the solution is basic (test with pH paper). If a precipitate forms, it confirms that the initial dissolution was due to an acid-base reaction.

Workflow Visualization: Solubility Classification



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Caption: Decision workflow for classifying an organic compound's solubility.

Conclusion

This guide has detailed the critical physical properties of **3-Methylindoline** (CAS 4375-15-9), providing both reported quantitative data and the robust experimental frameworks required for their verification. For researchers and drug development professionals, a precise understanding of the melting point, boiling point, and solubility profile is not merely academic; it is foundational to the practical application of this compound. These properties dictate the conditions for purification (e.g., distillation vs. crystallization), inform strategies for reaction workups (e.g., acid-base extraction), and guide the formulation of final products. By adhering to the standardized protocols outlined herein, scientists can ensure the generation of reliable, high-quality data essential for advancing their research and development objectives.

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- To cite this document: BenchChem. [3-Methylindoline physical properties: solubility, melting point, boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585221#3-methylindoline-physical-properties-solubility-melting-point-boiling-point\]](https://www.benchchem.com/product/b1585221#3-methylindoline-physical-properties-solubility-melting-point-boiling-point)

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